

In-Depth Technical Guide: (S)-3- (((Benzylxy)carbonyl)amino)butanoic acid

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Compound of Interest

(S)-3-

Compound Name: (((Benzylxy)carbonyl)amino)butanoic acid

Cat. No.: B1353614

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CAS Number: 83509-88-0

This technical guide provides a comprehensive overview of **(S)-3-(((Benzylxy)carbonyl)amino)butanoic acid**, a valuable building block in synthetic organic chemistry, particularly in the fields of medicinal chemistry and peptide synthesis. This document is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

(S)-3-(((Benzylxy)carbonyl)amino)butanoic acid, also known as N-Cbz-L- β -homoalanine, is a white to off-white solid. Its key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	83509-88-0	[1]
Molecular Formula	C ₁₂ H ₁₅ NO ₄	[2]
Molecular Weight	237.25 g/mol	
Appearance	White to off-white solid	
Purity	Typically >98%	
Solubility	Soluble in methanol, ethanol, and dimethylformamide.	
Melting Point	105-107 °C	

Synthetic Protocols

The synthesis of **(S)-3-(((Benzyl)oxy)carbonyl)amino)butanoic acid** and related N-protected β -amino acids is a critical process in the development of peptidomimetics and other biologically active molecules. Several synthetic routes have been established.

General Synthesis of N-Protected β^3 -Amino Acids

A common method for the synthesis of N-protected β^3 -amino acids involves the hydrolysis of corresponding N-protected β^3 -amino nitriles. This biotransformation can be achieved using nitrilase enzymes.

Experimental Protocol:

- Reaction Setup: The N-Cbz- β^3 -amino nitrile derived from L-alanine is suspended in a 0.05 M phosphate buffer.
- Enzymatic Hydrolysis: The nitrilase enzyme NIT-107 is added to the mixture.
- Reaction Conditions: The reaction is maintained at a controlled temperature and pH, specific to the enzyme's optimal activity.

- Monitoring: The progress of the hydrolysis is monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up and Purification: Upon completion, the reaction mixture is acidified, and the product is extracted with an organic solvent. The crude product is then purified by recrystallization or column chromatography to yield the desired N-protected β^3 -amino acid.[3]

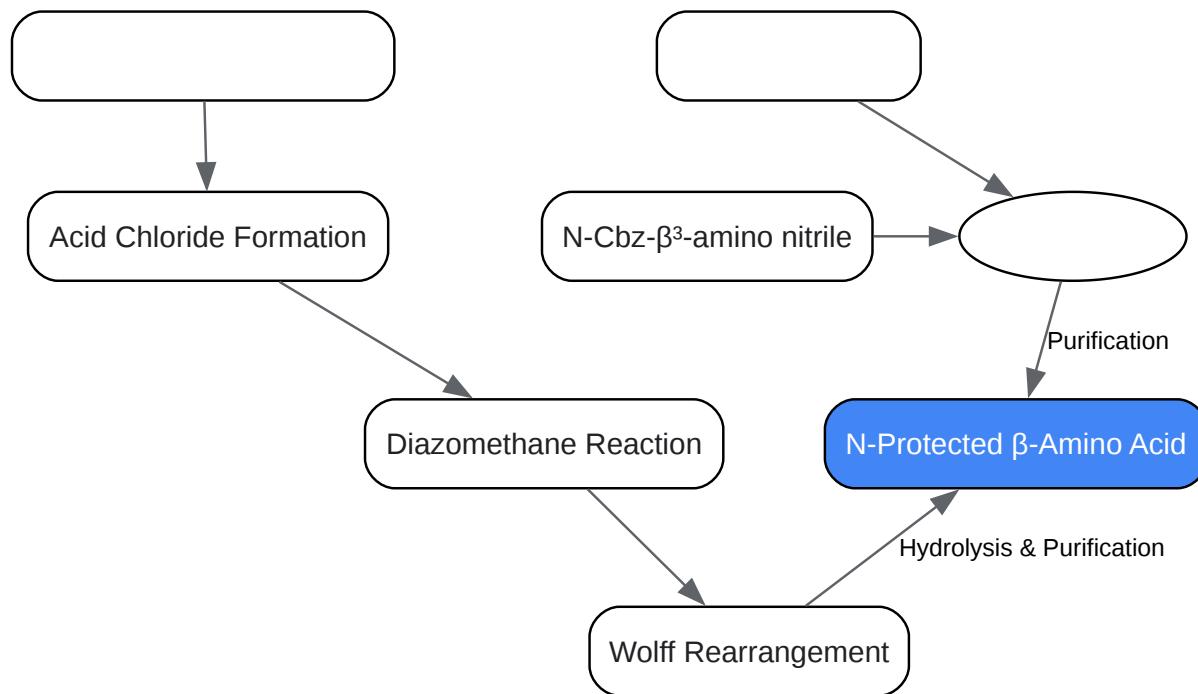
Synthesis via Arndt-Eistert Homologation

Another established method for the synthesis of β -amino acids from α -amino acids is the Arndt-Eistert homologation. This method allows for the extension of the carbon chain of an N-protected α -amino acid.[3]

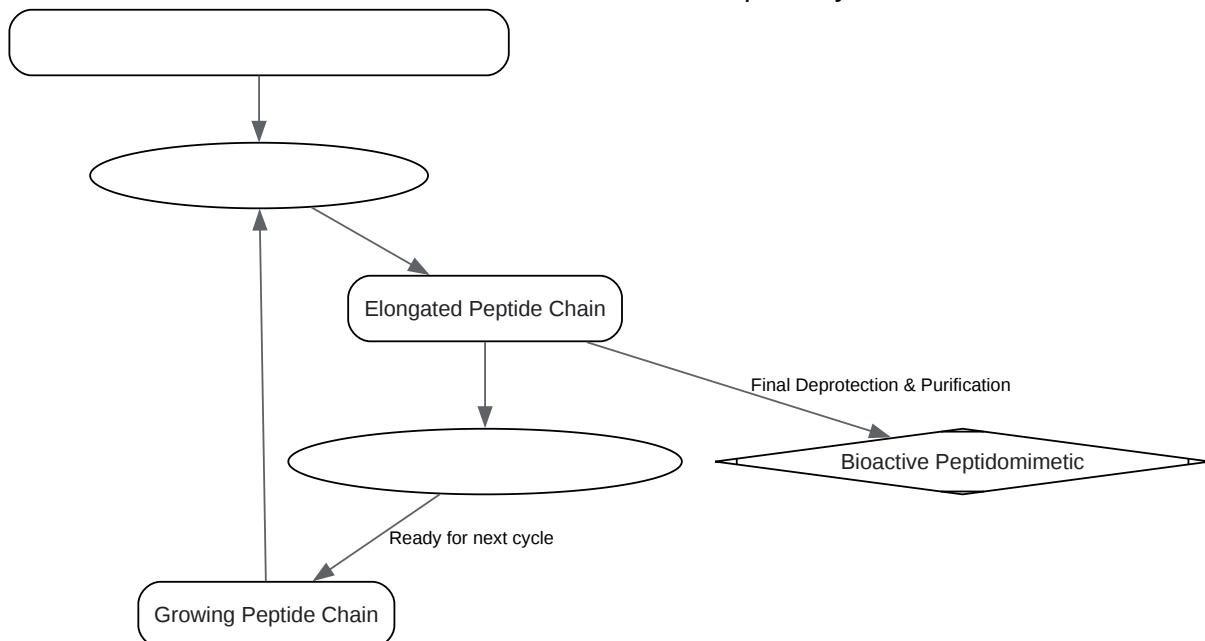
General Workflow for N-Protected β -Amino Acid Synthesis

General Synthesis of N-Protected β -Amino Acids

Method 1: Nitrile Hydrolysis



Role of Protected Amino Acids in Peptide Synthesis

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References

- 1. 83509-88-0|(S)-3-(((Benzyl)carbonyl)amino)butanoic acid|BLD Pharm [bldpharm.com]
- 2. (S)-3-(((Benzyl)carbonyl)amino)butanoic acid | C12H15NO4 | CID 11042754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]

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